

# Anhydrous Titanium(IV) Nitrate: A Comprehensive Technical Guide to Synthesis

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Compound of Interest		
Compound Name:	titanium(IV) nitrate	
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This in-depth technical guide provides a detailed overview of the synthesis of anhydrous **titanium(IV) nitrate**, a highly reactive and volatile inorganic compound. The primary and most established method for its preparation involves the reaction of titanium(IV) chloride with dinitrogen pentoxide. This document outlines the experimental protocol, quantitative data, and a visual representation of the synthesis workflow.

# **Core Synthesis Reaction**

The synthesis of anhydrous **titanium(IV) nitrate** proceeds through the nitration of titanium(IV) chloride (TiCl<sub>4</sub>) using dinitrogen pentoxide ( $N_2O_5$ ) as the nitrating agent. The balanced chemical equation for this reaction is:

$$TiCl_4 + 4 N_2O_5 \rightarrow Ti(NO_3)_4 + 4 CINO_2[1][2]$$

This reaction is typically carried out under anhydrous conditions due to the high sensitivity of the product to moisture. It is important to note that hydrated titanium nitrate, which can be formed by dissolving titanium compounds in nitric acid, cannot be dehydrated to the anhydrous form by simple heating.[1]

# **Experimental Protocol**



The following experimental protocol is based on established laboratory procedures for the synthesis of anhydrous metal nitrates and requires the use of a Schlenk line or a similar apparatus for handling air- and moisture-sensitive reagents.

#### Materials:

- Titanium(IV) chloride (TiCl<sub>4</sub>), freshly distilled
- Dinitrogen pentoxide (N₂O₅), freshly prepared and sublimed
- Anhydrous solvent (e.g., carbon tetrachloride, CCl<sub>4</sub>), thoroughly dried and deoxygenated

### Equipment:

- Schlenk line apparatus
- Reaction flask equipped with a magnetic stirrer and a gas inlet/outlet
- Dropping funnel
- Cold trap (liquid nitrogen or dry ice/acetone)
- Sublimation apparatus

#### Procedure:

- Apparatus Setup: Assemble the Schlenk line and ensure all glassware is thoroughly dried and purged with an inert gas (e.g., argon or nitrogen).
- Reactant Preparation: In a reaction flask under an inert atmosphere, dissolve a known quantity of freshly distilled titanium(IV) chloride in the anhydrous solvent.
- Reaction: Cool the solution of titanium(IV) chloride to the desired temperature (typically between -78 °C and 0 °C) using a suitable cooling bath. Slowly add a stoichiometric excess of freshly sublimed dinitrogen pentoxide, either as a solid or as a solution in the same anhydrous solvent, to the stirred solution of titanium(IV) chloride.



- Reaction Monitoring: The reaction progress can be monitored by observing the formation of a precipitate, which is the anhydrous titanium(IV) nitrate. The reaction is typically stirred for several hours to ensure completion.
- Isolation of Product: Once the reaction is complete, the solid product is isolated by filtration under an inert atmosphere. The filtration can be performed using a Schlenk filter stick or by cannula transfer to a filter frit.
- Purification: The crude titanium(IV) nitrate is purified by sublimation under high vacuum.
  The sublimation is typically carried out at a temperature of around 40-50 °C. The purified product is collected as a white, crystalline solid on a cold finger.
- Storage: The purified anhydrous **titanium(IV) nitrate** is highly hygroscopic and should be stored in a sealed container under an inert atmosphere.

## **Quantitative Data**

The following table summarizes key quantitative data associated with the synthesis of anhydrous **titanium(IV) nitrate**.

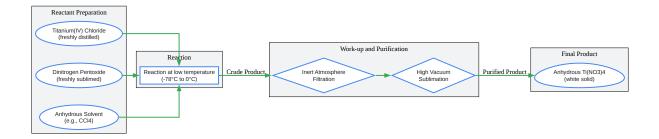
Parameter	Value	Reference
Molar Mass (Ti(NO₃)₄)	295.88 g/mol	
Melting Point	58.5 °C	
Stoichiometric Ratio (TiCl <sub>4</sub> :N <sub>2</sub> O <sub>5</sub> )	1:4	[1][2]
Sublimation Temperature	~40-50 °C	
Solvent	Carbon Tetrachloride (CCl <sub>4</sub> )	

Note: The yield of the reaction is highly dependent on the experimental conditions and the purity of the reagents.

# **Experimental Workflow**



The following diagram illustrates the key steps in the synthesis of anhydrous **titanium(IV) nitrate**.



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## References

- 1. Titanium nitrate Sciencemadness Wiki [sciencemadness.org]
- 2. Titanium(IV) nitrate Wikipedia [en.wikipedia.org]
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